

Tetromycin C1: A Technical Review of a Novel Antibiotic

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetromycin C1

Cat. No.: B15562512

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available scientific and patent literature on **Tetromycin C1**, an antibiotic isolated from *Streptomyces* sp. This document synthesizes the known data on its production, physicochemical properties, and antibacterial activity, presenting it in a format accessible to researchers, scientists, and drug development professionals. All quantitative data is summarized in structured tables, and key processes are visualized to facilitate understanding.

Physicochemical Properties

Tetromycin C1 is a colorless, acicular crystalline compound. Its fundamental properties, as detailed in patent literature, are summarized in Table 1.[\[1\]](#)

Table 1: Physicochemical Properties of **Tetromycin C1**

Property	Value	Reference
Molecular Formula	C50H64O14	[1]
Molecular Weight	889.03 g/mol	
Appearance	Colorless acicular crystal	[1]
Melting Point	190-193 °C	[1]
Specific Rotation	[α]D25 = -26.0° (c 0.53 in acetone)	[1]

Production

Tetromycin C1 is a natural product produced by the fermentation of *Streptomyces* sp. strain MK67-CF9. The general workflow for its production, as described in the patent literature, involves standard fermentation and extraction protocols.

Experimental Protocols

Fermentation: The producing organism, *Streptomyces* sp. MK67-CF9, is cultured in a suitable nutritive medium. Aerobic conditions are maintained, for instance, through shaking culture, at a temperature of approximately 25°C.[1]

Extraction and Purification: Following fermentation, **Tetromycin C1** is isolated from the culture product. The described methods include solvent extraction using a water-miscible solvent and gel filtration chromatography.[1]

The following diagram illustrates the general workflow for the production and isolation of **Tetromycin C1**.

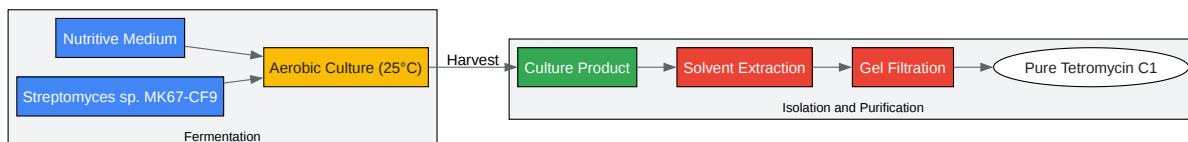


Figure 1: General Workflow for Tetromycin C1 Production

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Caption: General workflow for the production of **Tetromycin C1**.

Biological Activity

Tetromycin C1 has demonstrated antibacterial activity, particularly against Gram-positive bacteria. The available quantitative data on its minimum inhibitory concentration (MIC) is presented in Table 2.

Table 2: Minimum Inhibitory Concentration (MIC) of **Tetromycin C1**

Test Organism	MIC (µg/mL)
Staphylococcus aureus 209P	3.13
Staphylococcus aureus Smith	3.13
Staphylococcus aureus 55-2 (MRSA)	3.13
Enterococcus faecalis ATCC 19433	12.5
Enterococcus faecium ATCC 19434	25

Data sourced from patent JP-H1057089A.

Mechanism of Action and Signaling Pathways

Currently, there is no publicly available scientific literature detailing the mechanism of action of **Tetromycin C1**. While its name is suggestive, it has not been formally classified within the tetracycline class of antibiotics, and therefore it cannot be assumed to share the same mode of action (inhibition of protein synthesis via binding to the 30S ribosomal subunit). Further research is required to elucidate the specific molecular targets and any affected signaling pathways.

Conclusion

Tetromycin C1 is a novel antibiotic with demonstrated in vitro activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus*. The foundational knowledge for its production and basic physicochemical characteristics are established in the patent literature. However, a significant gap exists in the scientific understanding of its mechanism of action, potential for resistance development, and in vivo efficacy and safety. This presents an opportunity for further research to explore the therapeutic potential of this compound. Future studies should focus on elucidating its mode of action, expanding the scope of its antimicrobial testing, and evaluating its pharmacological properties.

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References

- 1. Antibiotic tetromycin c1, c2, c3, c4, and c5 and their production - Patent JP-H1057089-A - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Tetromycin C1: A Technical Review of a Novel Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562512#tetromycin-c1-literature-review]

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